

# An In-depth Technical Guide to the Physical Properties of (R)-Benzyl Mandelate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-Benzyl mandelate

Cat. No.: B160131

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This guide provides a comprehensive overview of the key physical properties of **(R)-Benzyl mandelate**, a significant intermediate in pharmaceutical synthesis. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its melting point and solubility characteristics.

## Core Physical Properties

**(R)-Benzyl mandelate** is a chiral ester derived from mandelic acid and benzyl alcohol. It typically presents as a white to off-white crystalline solid.<sup>[1]</sup> Its chemical structure and chirality are pivotal to its applications in asymmetric synthesis.

Table 1: Summary of Physical and Chemical Properties of **(R)-Benzyl Mandelate**

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	<sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Molecular Weight	242.27 g/mol	<sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup>
Appearance	White to Almost white powder to crystal	<sup>[1]</sup>
Melting Point	103.5 - 107 °C	<sup>[3]</sup> <sup>[5]</sup> <sup>[6]</sup>
Optical Activity	[α] <sup>25</sup> / <sub>D</sub> ~-55° (c=1 in chloroform)	<sup>[3]</sup>

## Solubility Profile

The solubility of **(R)-Benzyl mandelate** is a critical parameter for its use in various reaction conditions and formulation studies. It is generally soluble in organic solvents and shows limited solubility in aqueous solutions.<sup>[1]</sup>

Table 2: Solubility of **(R)-Benzyl Mandelate** in Various Solvents

Solvent	Solubility (mg/mL)	Reference(s)
Dimethylformamide (DMF)	30	<sup>[2]</sup> <sup>[3]</sup>
Dimethyl sulfoxide (DMSO)	25	<sup>[2]</sup> <sup>[3]</sup>
Ethanol	20	<sup>[2]</sup> <sup>[3]</sup>
DMF:PBS (pH 7.2) (1:2)	0.3	<sup>[2]</sup> <sup>[3]</sup>
Water	Less soluble	<sup>[1]</sup>
Acetone	Soluble	<sup>[1]</sup>

## Experimental Protocols

Detailed methodologies are essential for the accurate determination of physical properties. The following sections describe generalized protocols relevant to establishing the melting point and solubility of compounds like **(R)-Benzyl mandelate**.

### 3.1. Determination of Melting Point

A standard method for determining the melting point of a crystalline solid involves using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the dried **(R)-Benzyl mandelate** crystals is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the apparatus, and the temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.

- Measurement: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted. For **(R)-Benzyl mandelate**, a reported melting point is in the range of 103.5°C to 107°C.[3][5][6]

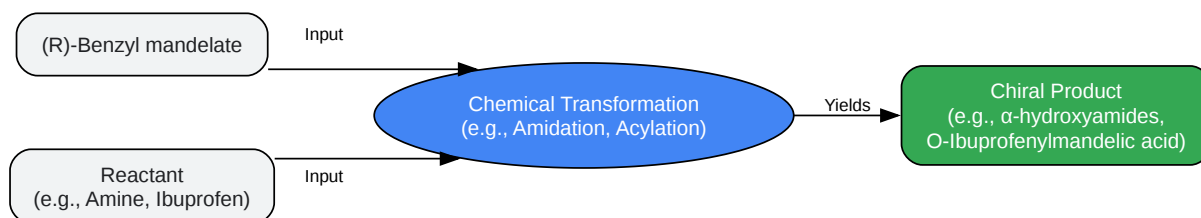
### 3.2. Determination of Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a common technique for determining the equilibrium solubility of a compound in a specific solvent.[7][8]

- Protocol:
  - An excess amount of **(R)-Benzyl mandelate** is added to a known volume of the solvent (e.g., DMF, DMSO, Ethanol) in a sealed flask.
  - The flask is agitated in a constant temperature bath (e.g.,  $37 \pm 1$  °C for physiological relevance) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[7][8]
  - Aliquots of the supernatant are withdrawn at predetermined time intervals (e.g., 24, 28, 33, 48 hours).[7]
  - The withdrawn samples are filtered through a suitable membrane filter (e.g., 0.45 µm) to remove any undissolved solid.[7]
  - The concentration of **(R)-Benzyl mandelate** in the filtrate is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
  - Equilibrium is confirmed when consecutive measurements show a constant solubility value.[7]

## Application in Synthesis

**(R)-Benzyl mandelate** serves as a key chiral building block in the synthesis of various pharmaceutical compounds. Its utility stems from the stereospecific reactions it can undergo.



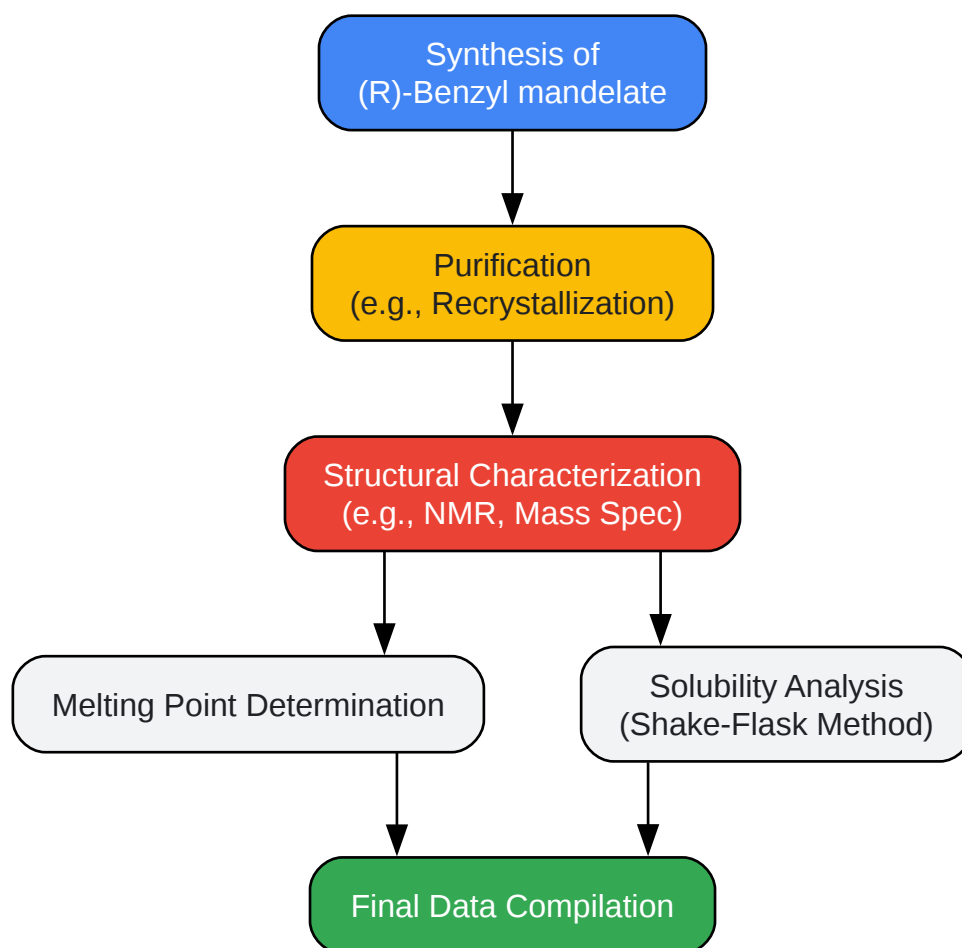
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Caption: Synthetic utility of **(R)-Benzyl mandelate**.

The diagram above illustrates the role of **(R)-Benzyl mandelate** as a starting material in chemical reactions to produce more complex, optically active molecules.<sup>[3]</sup> For instance, it can be used in enzyme-catalyzed amidation to synthesize α-hydroxyamides or undergo acylation with ibuprofen.<sup>[3]</sup>

## Logical Workflow for Physical Property Determination

The process of characterizing a chemical compound like **(R)-Benzyl mandelate** follows a logical progression from synthesis to purification and subsequent analysis of its physical properties.



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Caption: Workflow for determining physical properties.

This workflow outlines the sequential steps involved in obtaining and verifying the physical properties of **(R)-Benzyl mandelate**, from its initial synthesis and purification to the final data analysis and compilation.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of (R)-Benzyl Mandelate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160131#physical-properties-of-r-benzyl-mandelate-melting-point-solubility]

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